

Core Compound Identity: Nomenclature and Physicochemical Properties

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Compound of Interest

Compound Name: 3,5-Difluoro-4'-methylbenzophenone

CAS No.: 844885-07-0

Cat. No.: B1334114

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The precise identification of a chemical entity is the foundation of all subsequent research and development. The topic of this guide, **3,5-Difluoro-4'-methylbenzophenone**, is systematically named according to IUPAC nomenclature to avoid ambiguity. The prime symbol (') in 4'-methyl indicates that the methyl group is located on the phenyl ring that is considered the substituent on the benzoyl group.

The IUPAC name for this compound is (3,5-difluorophenyl)(4-methylphenyl)methanone. This name explicitly defines the connectivity of the atoms: a central carbonyl group (methanone) is attached to a 3,5-difluorophenyl ring and a 4-methylphenyl (p-tolyl) ring.

Table 1: Physicochemical Properties of (3,5-difluorophenyl)(4-methylphenyl)methanone

Property	Value	Source
IUPAC Name	(3,5-difluorophenyl)(4-methylphenyl)methanone	IUPAC Nomenclature Rules
CAS Number	844885-07-0	[1]
Molecular Formula	C ₁₄ H ₁₀ F ₂ O	[1]
Molecular Weight	232.23 g/mol	[1]
SMILES	<chem>Cc1ccc(cc1)C(=O)c1cc(F)cc(F)c1</chem>	[1]

Strategic Synthesis Methodologies

The synthesis of unsymmetrical benzophenones like (3,5-difluorophenyl)(4-methylphenyl)methanone is typically achieved through robust C-C bond-forming reactions.[\[2\]](#) The two most prevalent and industrially scalable methods are the Friedel-Crafts acylation and the Suzuki-Miyaura cross-coupling.[\[3\]](#) The choice between these methods often depends on the availability of starting materials, desired purity, and scalability.

Friedel-Crafts Acylation: The Classic Approach

The Friedel-Crafts acylation is a cornerstone of aromatic chemistry for synthesizing aryl ketones.[\[4\]](#)[\[5\]](#) The reaction involves the electrophilic aromatic substitution of an aromatic ring with an acyl halide or anhydride, catalyzed by a strong Lewis acid, typically aluminum chloride (AlCl₃).[\[6\]](#)

There are two logical disconnections for the synthesis of (3,5-difluorophenyl)(4-methylphenyl)methanone via this method:

- Route A: Acylation of 1,3-difluorobenzene with 4-methylbenzoyl chloride.
- Route B: Acylation of toluene with 3,5-difluorobenzoyl chloride.

Route B is generally preferred. The carbonyl group of the resulting ketone is an electron-withdrawing group that deactivates the aromatic ring, preventing polyacylation.[\[5\]](#) In Route A,

the two fluorine atoms on the 1,3-difluorobenzene ring are deactivating, making the reaction more sluggish than the acylation of the activated toluene ring in Route B.

The mechanism proceeds via the formation of a highly electrophilic acylium ion, which is then attacked by the electron-rich aromatic ring.^[4]

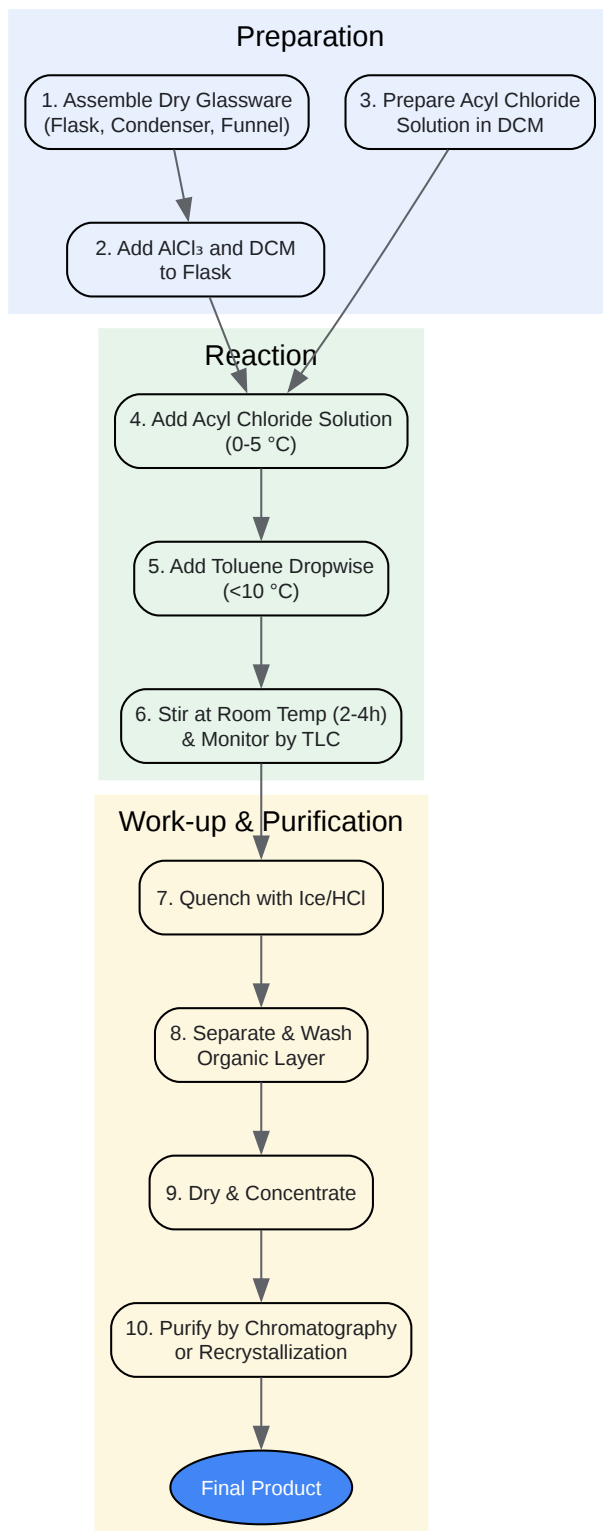
- **Formation of the Acylium Ion:** The Lewis acid catalyst (AlCl_3) coordinates to the chlorine atom of the acyl chloride, forming a resonance-stabilized acylium ion.
- **Electrophilic Attack:** The π -electrons of the toluene ring attack the acylium ion. The methyl group is an ortho-, para-director, leading predominantly to the desired para-substituted product due to reduced steric hindrance compared to the ortho position.
- **Rearomatization:** A base (such as the AlCl_4^- complex) removes a proton from the intermediate σ -complex (arenium ion) to restore the aromaticity of the ring, yielding the final product.

This protocol describes a general procedure for the synthesis of (3,5-difluorophenyl)(4-methylphenyl)methanone.

- **Reaction Setup:**
 - Assemble a dry 250 mL three-neck round-bottom flask equipped with a magnetic stir bar, a reflux condenser fitted with a calcium chloride drying tube, and a pressure-equalizing dropping funnel.
 - Place the flask in an ice-water bath.
- **Addition of Reactants:**
 - To the flask, add anhydrous aluminum chloride (AlCl_3) (1.1 equivalents).
 - Suspend the AlCl_3 in anhydrous dichloromethane (DCM) (100 mL).
 - In the dropping funnel, place a solution of 3,5-difluorobenzoyl chloride (1.0 equivalent) in anhydrous DCM (50 mL).

- Slowly add the 3,5-difluorobenzoyl chloride solution to the stirred AlCl_3 suspension, maintaining the temperature between 0-5 °C.
- Aromatic Substrate Addition:
 - After the complete addition of the acyl chloride, add toluene (1.2 equivalents) dropwise via the dropping funnel, ensuring the temperature remains below 10 °C.
- Reaction and Monitoring:
 - Once the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature.
 - Stir the mixture for 2-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) using a hexane/ethyl acetate mobile phase.
- Work-up and Purification:
 - Upon completion, carefully pour the reaction mixture into a beaker containing crushed ice and concentrated hydrochloric acid (100 mL).
 - Separate the organic layer using a separatory funnel.
 - Wash the organic layer sequentially with 1M HCl, saturated sodium bicarbonate solution, and brine.
 - Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
 - Purify the crude product by flash column chromatography on silica gel or by recrystallization from a suitable solvent like ethanol or hexane.

Workflow for Friedel-Crafts Acylation



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Caption: Experimental workflow for Friedel-Crafts acylation.

Suzuki-Miyaura Cross-Coupling: A Modern Alternative

The Suzuki-Miyaura cross-coupling is a powerful palladium-catalyzed reaction that forms a C-C bond between an organoboron compound and an organic halide or triflate.^{[3][7]} This method offers high functional group tolerance and generally milder reaction conditions compared to Friedel-Crafts acylation.

For the synthesis of (3,5-difluorophenyl)(4-methylphenyl)methanone, two primary coupling strategies exist:

- Route C: Coupling of 3,5-difluorophenylboronic acid with 4-methylbenzoyl chloride (Acylative Suzuki Coupling).
- Route D: Coupling of 4-methylphenylboronic acid with 3,5-difluorobenzoyl chloride (Acylative Suzuki Coupling).

The acylative variant of the Suzuki coupling is particularly effective for ketone synthesis.^[8]

The catalytic cycle for the Suzuki-Miyaura coupling is well-established and involves three key steps:

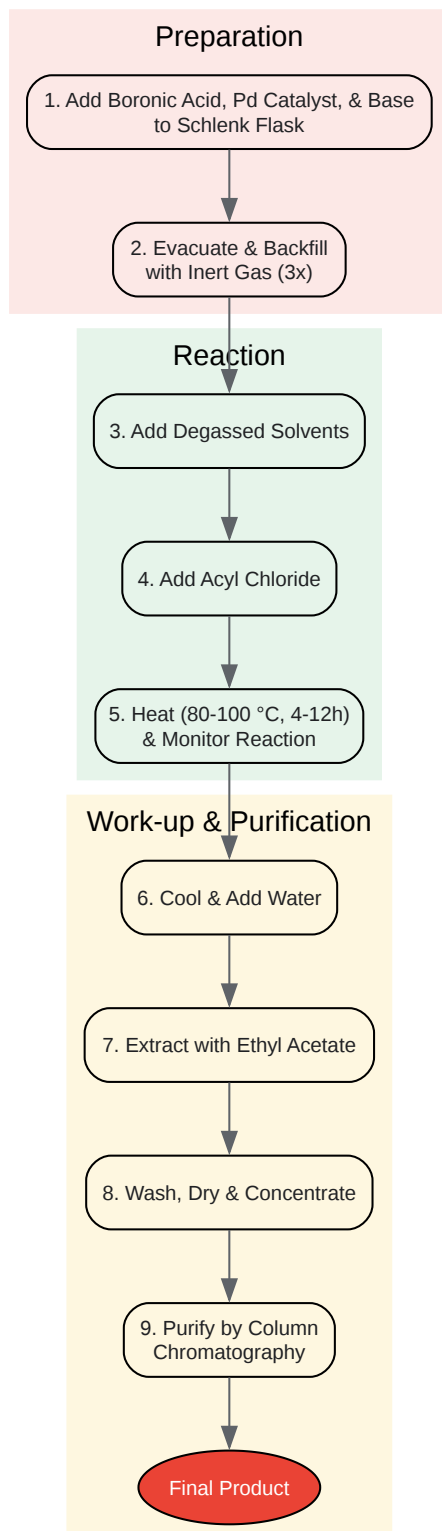
- Oxidative Addition: The Pd(0) catalyst oxidatively adds to the acyl halide (R-CO-X) to form a Pd(II) complex.
- Transmetalation: The organoboron species transfers its organic group to the palladium center, typically facilitated by a base.
- Reductive Elimination: The two organic groups on the palladium complex couple and are eliminated, forming the desired ketone product and regenerating the Pd(0) catalyst.

This protocol provides a general procedure for the palladium-catalyzed synthesis.

- Reaction Setup:
 - To a clean, dry Schlenk flask, add 4-methylphenylboronic acid (1.2 equivalents), a palladium catalyst such as Pd(PPh₃)₄ (3 mol%), and a base, for instance, potassium carbonate (K₂CO₃) (2.0 equivalents).^[3]

- Evacuate and backfill the flask with an inert gas (e.g., Argon or Nitrogen) three times.
- Addition of Solvents and Reactants:
 - Add a degassed solvent system, such as a mixture of toluene and water (e.g., 4:1 ratio).^[3]
 - Add 3,5-difluorobenzoyl chloride (1.0 equivalent) to the stirred mixture.
- Reaction and Monitoring:
 - Heat the reaction mixture to 80-100 °C and stir for 4-12 hours.
 - Monitor the reaction's progress by TLC or GC-MS.
- Work-up and Purification:
 - After cooling to room temperature, add water and extract the mixture with ethyl acetate (3 x 50 mL).
 - Combine the organic layers and wash with brine.
 - Dry over anhydrous sodium sulfate, filter, and remove the solvent in vacuo.
 - Purify the residue using flash column chromatography (silica gel, hexane/ethyl acetate gradient) to yield the pure product.

Workflow for Acylative Suzuki Coupling



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Caption: Experimental workflow for Suzuki-Miyaura coupling.

Spectroscopic and Structural Characterization

Confirmation of the chemical structure and assessment of purity are critical steps. A combination of spectroscopic methods provides a comprehensive characterization of the synthesized (3,5-difluorophenyl)(4-methylphenyl)methanone.

Table 2: Predicted Spectroscopic Data for (3,5-difluorophenyl)(4-methylphenyl)methanone

Technique	Expected Features	Rationale
^1H NMR	δ ~7.8-7.2 ppm (multiplets, Ar-H), δ ~2.4 ppm (singlet, 3H, -CH ₃)	Aromatic protons appear in the typical downfield region. The methyl protons will be a singlet. Protons on the difluorophenyl ring will show coupling to fluorine.
^{13}C NMR	δ ~195 ppm (C=O), δ ~163 ppm (d, $J \approx 250$ Hz, C-F), δ ~145-110 ppm (Ar-C)	The carbonyl carbon is significantly downfield. Carbons directly attached to fluorine will appear as doublets due to C-F coupling.
^{19}F NMR	One signal in the typical aryl fluoride region (~ -100 to -120 ppm)	The two fluorine atoms are chemically equivalent and will produce a single resonance.
IR (KBr)	~1660 cm ⁻¹ (C=O stretch), ~1600 cm ⁻¹ (C=C stretch), ~1250 cm ⁻¹ (C-F stretch)	Strong carbonyl absorption is characteristic of aryl ketones. C-F bonds show strong absorptions in the fingerprint region. ^[9]
Mass Spec (EI)	M ⁺ at m/z = 232. Molecular ion peak. Fragments at m/z = 141 ([C ₇ H ₂ F ₂ O] ⁺) and 91 ([C ₇ H ₇] ⁺).	Fragmentation typically occurs alpha to the carbonyl group, leading to the formation of acylium and tolyl cations.

General Protocol for Spectroscopic Analysis

- Sample Preparation:
 - NMR: Dissolve ~10 mg of the purified product in ~0.7 mL of a deuterated solvent (e.g., CDCl₃ or Acetone-d₆) in an NMR tube.[\[10\]](#)
 - IR: Prepare a KBr pellet containing a small amount of the sample or analyze as a thin film from a volatile solvent.
 - MS: Dissolve a small amount of the sample in a suitable volatile solvent like methanol or dichloromethane for analysis.
- Data Acquisition:
 - Acquire ¹H, ¹³C, and ¹⁹F NMR spectra on a spectrometer (e.g., 400 MHz or higher).
 - Record the IR spectrum using an FTIR spectrometer over a range of 4000-400 cm⁻¹.
 - Obtain the mass spectrum using a GC-MS or direct infusion ESI-MS.
- Data Analysis:
 - Analyze the chemical shifts, coupling constants, and integration in NMR spectra to confirm the proton and carbon framework.
 - Identify characteristic functional group frequencies in the IR spectrum.
 - Determine the molecular weight and analyze fragmentation patterns from the mass spectrum to validate the structure.

Potential Applications in Research and Development

Substituted benzophenones are a critical class of compounds with diverse applications.[\[4\]](#) The unique electronic properties imparted by the fluorine atoms and the steric influence of the methyl group make (3,5-difluorophenyl)(4-methylphenyl)methanone a valuable building block.

- **Medicinal Chemistry:** Fluorine substitution is a common strategy in drug design to enhance metabolic stability, binding affinity, and bioavailability. This molecule can serve as a scaffold or intermediate for synthesizing novel therapeutic agents, particularly in areas like oncology and neuropharmacology where diaryl ketone structures are prevalent.[\[2\]](#)[\[7\]](#)
- **Photoinitiators:** Benzophenone and its derivatives are widely used as photoinitiators for UV-curable coatings, inks, and adhesives.[\[11\]](#) The specific substitution pattern of this compound could modulate its photochemical properties, potentially leading to more efficient or specialized photoinitiators.
- **Materials Science:** Fluorinated polymers often exhibit exceptional chemical and thermal resistance.[\[12\]](#) As a monomer or building block, this compound could be used to synthesize high-performance polymers, organic light-emitting diodes (OLEDs), or other advanced materials.[\[13\]](#)

Conclusion

This technical guide has provided a detailed overview of (3,5-difluorophenyl)(4-methylphenyl)methanone, from its fundamental chemical identity to its synthesis and potential applications. By leveraging robust synthetic methods like Friedel-Crafts acylation and Suzuki coupling, researchers can efficiently access this versatile compound. Comprehensive spectroscopic characterization is essential to ensure structural integrity and purity, paving the way for its successful application in drug discovery, photochemistry, and materials science. The insights and protocols presented herein are designed to empower scientists to confidently work with and innovate using this valuable chemical entity.

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